

Personal protective equipment for handling CORM-401

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Compound of Interest

Compound Name: CORM-401

Cat. No.: B15614651

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Essential Safety and Handling Guide for CORM-401

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety, handling, and disposal information for **CORM-401**, a carbon monoxide-releasing molecule. Adherence to these protocols is essential for ensuring a safe laboratory environment and the integrity of your research.

Understanding the Hazards

CORM-401 is a manganese-containing, oxidant-sensitive compound that releases carbon monoxide (CO) gas.^{[1][2][3]} The primary hazards are associated with the manganese component and the release of CO, a toxic gas.^{[4][5]} It is a light yellow to dark yellow powder, soluble in DMSO, and should be stored at -20°C, protected from light.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table summarizes the required PPE for handling **CORM-401**.

Body Part	Required PPE	Specification
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and replace them immediately if contaminated. [6]
Eyes	Safety goggles or glasses	Must have side shields to protect against splashes. [7]
Face	Face shield	To be worn in addition to safety goggles when there is a significant risk of splashing. [7]
Body	Laboratory Coat	A long-sleeved lab coat is mandatory to protect skin and clothing.
Respiratory	Use in a certified chemical fume hood	All handling of solid CORM-401 and its solutions must be performed in a properly functioning chemical fume hood to control inhalation exposure to the powder and released carbon monoxide. [5] [8]

Safe Handling and Operational Plan

All procedures involving **CORM-401** must be conducted in a well-ventilated laboratory, with all manipulations of the compound performed inside a certified chemical fume hood.[\[5\]](#)[\[8\]](#)

Preparation and Handling:

- Preparation: Before handling, ensure that a calibrated carbon monoxide detector is present and functioning in the laboratory.[\[5\]](#)
- Weighing and Reconstitution:

- Wear all required PPE as detailed in the table above.
- Weigh the solid **CORM-401** powder within the chemical fume hood.
- To minimize dust, handle the powder carefully.
- When preparing solutions, slowly add the solvent to the solid to avoid splashing. **CORM-401** is soluble in DMSO.

- Experimental Use:
 - Keep all containers of **CORM-401** sealed when not in use.
 - Clearly label all solutions.
 - Be aware that the rate of CO release can be influenced by factors such as the presence of oxidants.[\[1\]](#)

Storage:

- Store **CORM-401** at -20°C in a tightly sealed container, protected from light.

Emergency Procedures

Spill Response:

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate the affected area and alert nearby personnel.
- Ventilate: Ensure the chemical fume hood is operating to ventilate the area.
- Assess: From a safe distance, assess the extent of the spill.
- PPE: Do not attempt to clean up the spill without the appropriate PPE, including respiratory protection if necessary.
- Clean-up:

- For small powder spills, gently cover with an absorbent material to avoid creating dust. Carefully sweep the material into a designated waste container.
- For liquid spills, cover with an inert absorbent material, and then collect it into a sealed, labeled waste container.
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent (e.g., ethanol) followed by soap and water.
- Waste: Dispose of all contaminated materials as hazardous waste.



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CORM-401 Spill Response Workflow

Disposal Plan

All materials contaminated with **CORM-401**, including unused product, empty containers, and cleaning materials, must be treated as hazardous chemical waste.

- Waste Collection: Collect all **CORM-401** waste in a clearly labeled, sealed, and chemically compatible container.[\[6\]](#)
- Disposal: Dispose of the waste in accordance with your institution's and local environmental regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures. Do not dispose of **CORM-401** down the drain.

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